

Application Notes and Protocols for AC-90179 in Rodent Models

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Compound of Interest

Compound Name: AC-90179

Cat. No.: B1662165

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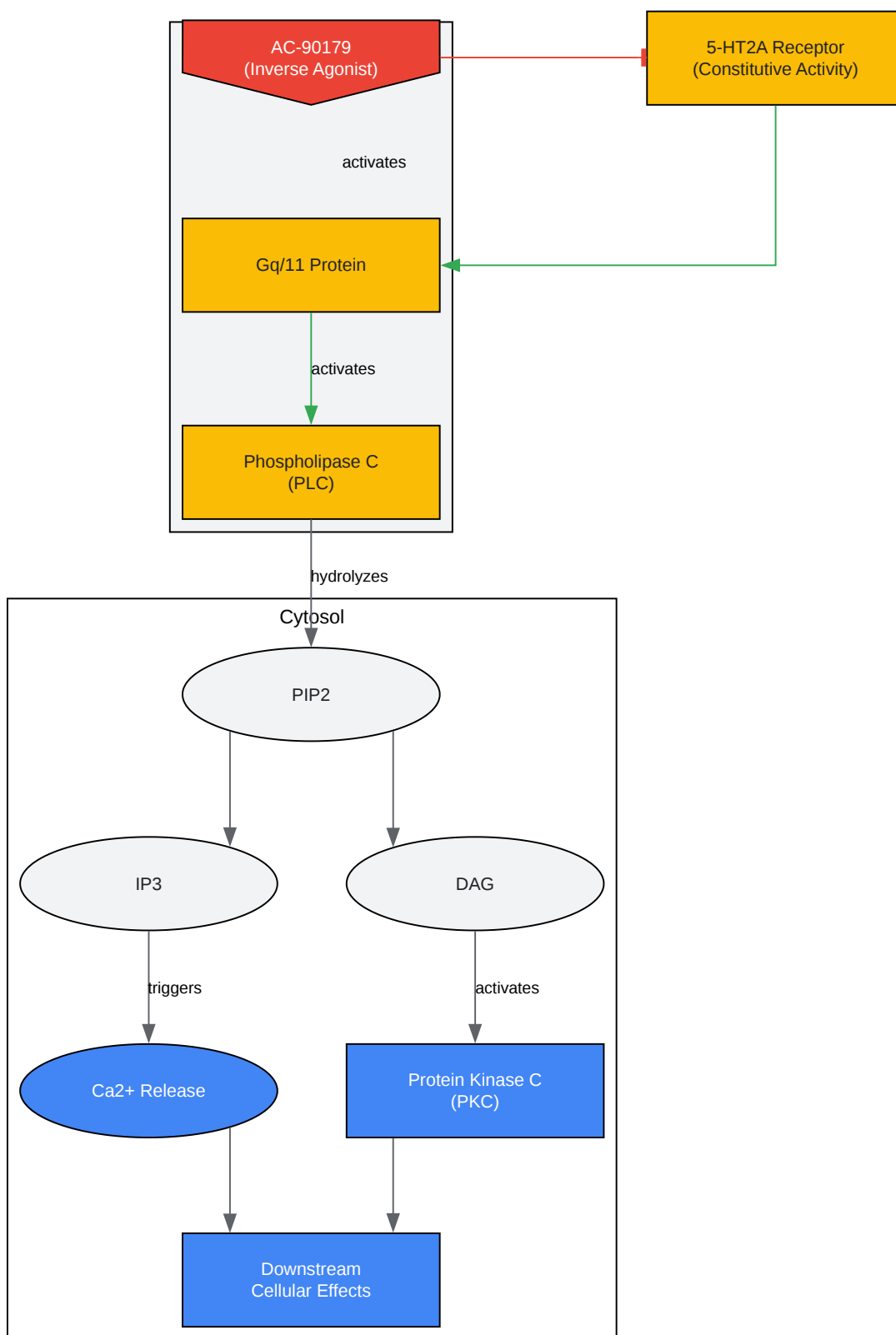
Introduction

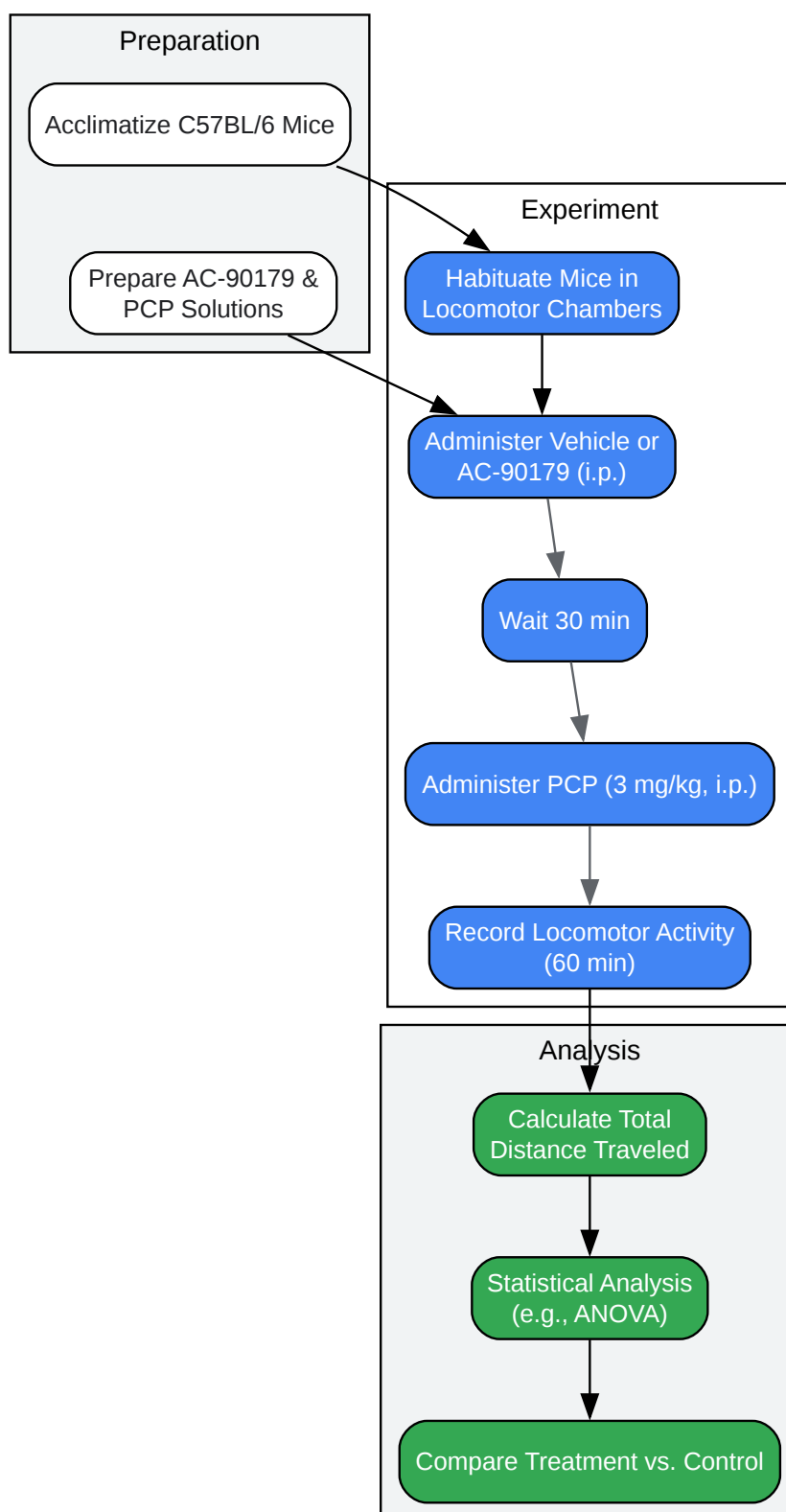
AC-90179, with the full chemical name 2-(4-Methoxyphenyl)-N-(4-methyl-benzyl)-N-(1-methyl-piperidin-4-yl)-acetamide hydrochloride, is a selective Serotonin 2A (5-HT_{2A}) receptor inverse agonist.^{[1][2]} It demonstrates high potency for the 5-HT_{2A} receptor and also exhibits antagonism at 5-HT_{2C} receptors.^{[1][2]} Notably, **AC-90179** lacks significant affinity for Dopamine D₂ and Histamine H₁ receptors, which are often associated with dose-limiting side effects in other antipsychotic medications.^{[1][2]} Its pharmacological profile suggests potential therapeutic applications for psychosis.^{[1][2]}

These application notes provide a summary of reported dosages and detailed protocols for the use of **AC-90179** in preclinical rodent models based on published literature.

Mechanism of Action: 5-HT_{2A} Receptor Inverse Agonism

AC-90179 functions as an inverse agonist at the 5-HT_{2A} receptor. Unlike a neutral antagonist that simply blocks agonist binding, an inverse agonist binds to the same receptor and reduces its constitutive (baseline) activity. The 5-HT_{2A} receptor, a G-protein coupled receptor (GPCR), is linked to the Gq/11 signaling pathway. Basal activity of this receptor leads to a certain level of downstream signaling. By reducing this activity, **AC-90179** effectively dampens the entire signaling cascade, which is implicated in the mechanism of action for atypical antipsychotic drugs.^{[1][2][3]}





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